

Technical Support Center: Stabilization of Thiosulfuric Acid

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Compound of Interest

Compound Name: *Thiosulfuric acid*

Cat. No.: *B1193926*

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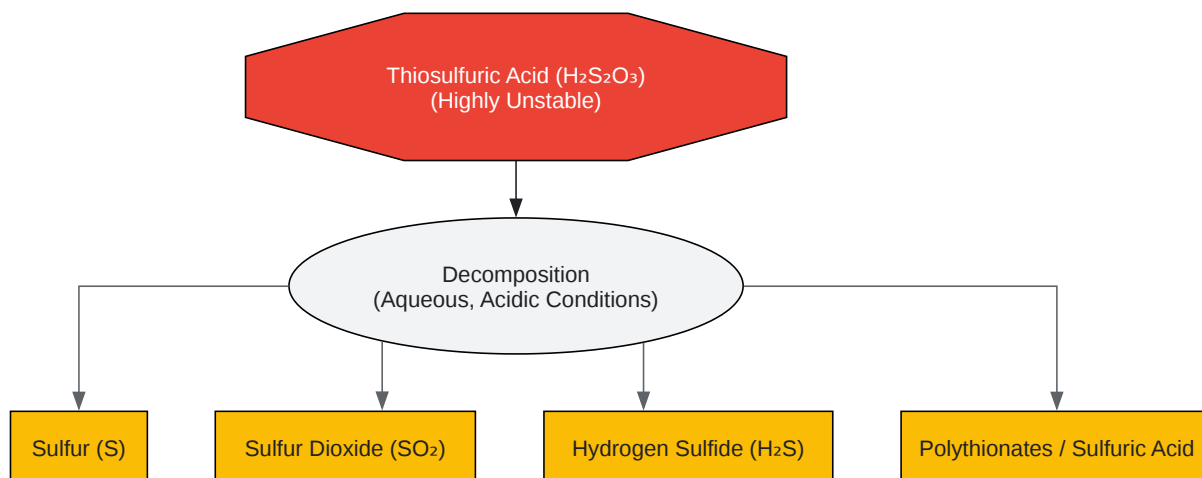
Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) regarding the stabilization of **thiosulfuric acid** through derivatization, a critical step for its application in further research and development.

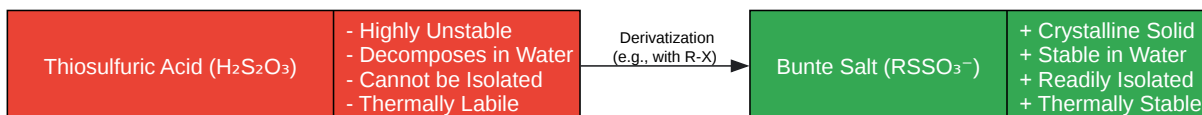
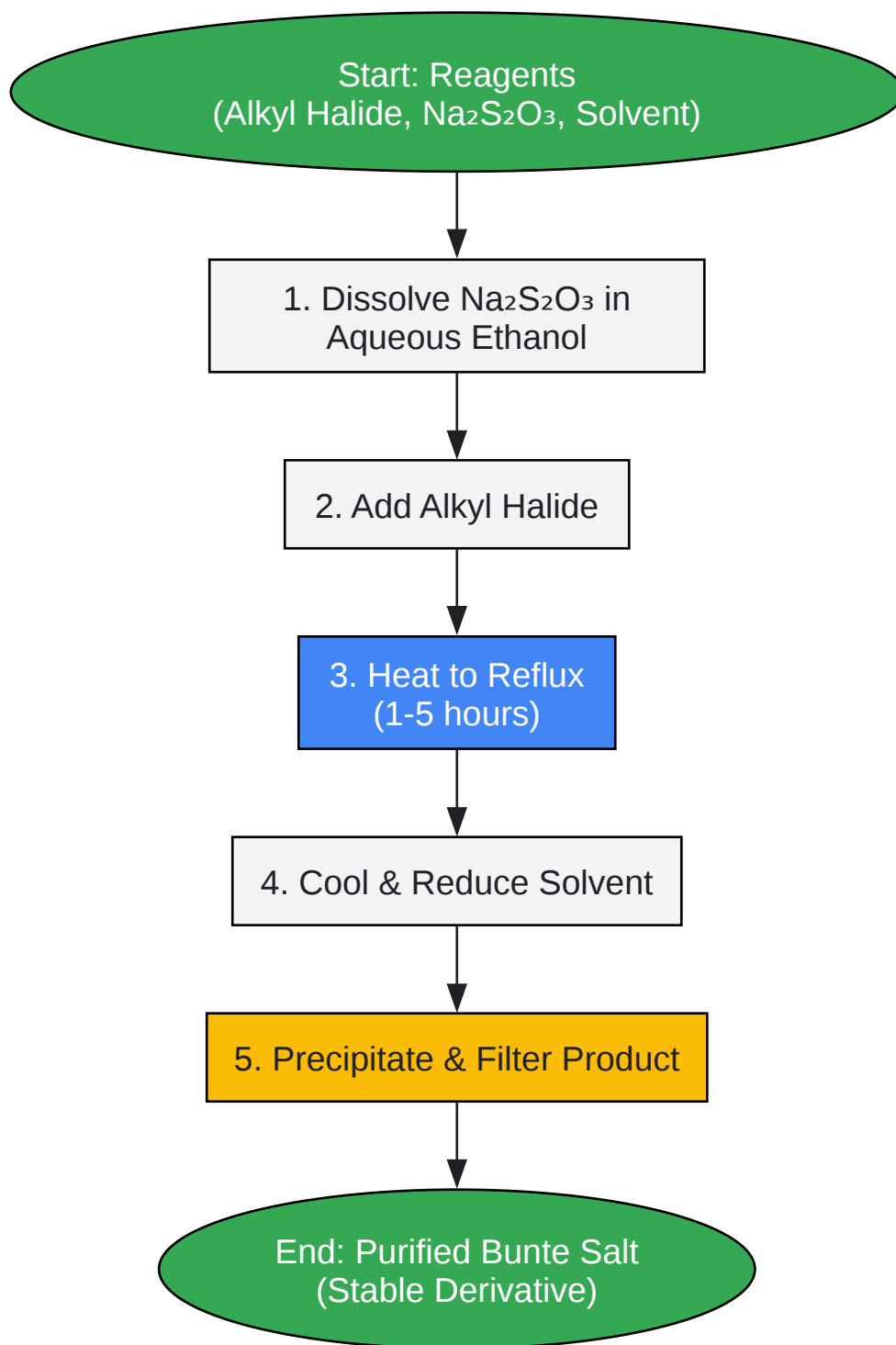
Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why is my **thiosulfuric acid** solution decomposing during my experiment?

A: **Thiosulfuric acid** ($\text{H}_2\text{S}_2\text{O}_3$) is an inherently unstable compound, particularly in aqueous solutions.^{[1][2]} It cannot be effectively prepared or stored by simply acidifying an aqueous solution of a thiosulfate salt (like sodium thiosulfate).^{[1][3]} The acid readily decomposes into a variety of products, which can include sulfur, sulfur dioxide, hydrogen sulfide, and sulfuric acid, depending on the specific conditions.^{[1][2]} The anhydrous form of the acid is also thermally unstable and decomposes at temperatures above $-5\text{ }^\circ\text{C}$.^[1]

This inherent instability is the primary reason for derivatization. Converting **thiosulfuric acid** into a more stable form, such as a Bunte salt, is essential for its use as a reagent.





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References

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